

# Mercaptoacetone Oxime: A Technical Guide to Safe Handling and Precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mercaptoacetone oxime*

Cat. No.: *B065794*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Mercaptoacetone oxime** is a multifaceted organic compound with potential applications in pharmaceutical research and development. Its unique structure, incorporating a thiol, a ketone, and an oxime functional group, suggests a range of chemical reactivities and biological activities. However, the presence of these functional groups also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This technical guide provides a comprehensive overview of the known and inferred safety data for **mercaptoacetone oxime**, detailed handling precautions, and experimental considerations to ensure the safety of laboratory personnel. Due to the absence of a specific Safety Data Sheet (SDS) for **mercaptoacetone oxime**, this guide draws upon data from related compounds and general principles of chemical safety for thiols, ketones, and oximes.

## Introduction

The dual functionality of **mercaptoacetone oxime** presents both opportunities for novel chemical synthesis and challenges in terms of safe handling. The thiol (-SH) group is known for its strong, unpleasant odor and its ability to readily undergo oxidation, while the oxime group can exhibit toxicity. This guide aims to provide a consolidated resource for researchers, enabling them to work with **mercaptoacetone oxime** in a safe and controlled manner.

## Inferred Hazard Identification and Classification

Based on the functional groups present in **mercaptoacetone oxime** (a thiol, a ketone, and an oxime), the following hazards can be inferred. It is crucial to handle this compound as if it possesses all these potential hazards until specific toxicological data becomes available.

Potential GHS Hazard Statements (Inferred):

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

Quantitative data for **mercaptoacetone oxime** is not readily available. The following table provides the known properties of mercaptoacetone and acetone oxime as a reference.

Property	Mercaptoacetone	Acetone Oxime	Mercaptoacetone Oxime (Inferred)
Molecular Formula	C3H6OS	C3H7NO	C3H7NOS
Molecular Weight	90.14 g/mol	73.09 g/mol	105.17 g/mol
Appearance	-	White crystalline solid	Likely a liquid or low-melting solid
Odor	Strong, unpleasant (thiol)	Characteristic	Strong, unpleasant (thiol)
Boiling Point	-	135 °C	Likely > 135 °C
Flash Point	-	60 °C	Likely combustible
Solubility	-	Soluble in water, ethanol, ether	Likely soluble in organic solvents

## Handling and Storage Precautions

Given the volatile and malodorous nature of thiols, all work with **mercaptoacetone oxime** must be conducted in a well-ventilated chemical fume hood.[\[1\]](#)[\[2\]](#)

## Engineering Controls

- Fume Hood: All manipulations of **mercaptoacetone oxime**, including weighing, transferring, and reactions, must be performed inside a certified chemical fume hood.[\[1\]](#)
- Bleach Trap: To neutralize the volatile and odorous thiol compounds, the exhaust from the reaction apparatus and any vacuum pumps should be passed through a bleach trap.[\[1\]](#)[\[3\]](#) A typical setup involves bubbling the exhaust gas through a vessel containing commercial bleach.[\[1\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.

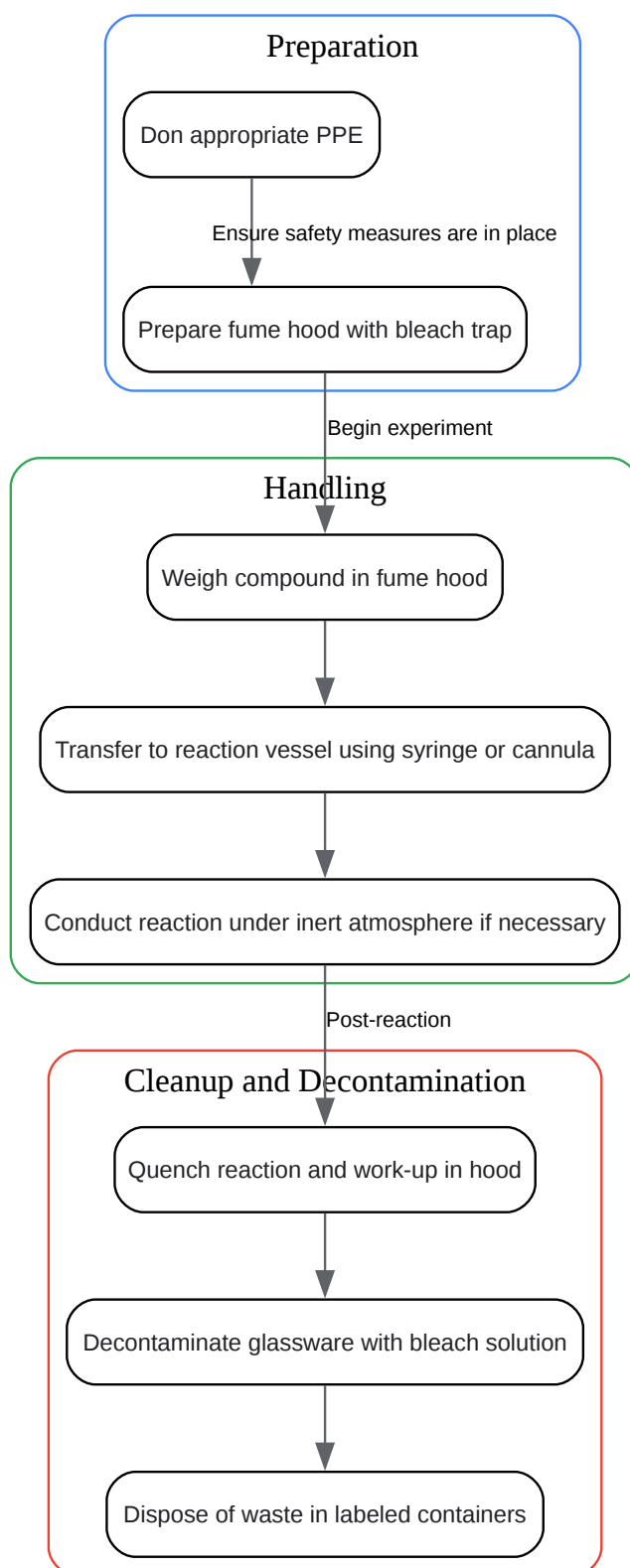
- **Hand Protection:** Nitrile or other chemically resistant gloves should be worn. Gloves should be inspected before use and changed immediately if contaminated.
- **Skin Protection:** A lab coat must be worn. For larger quantities or in case of a spill, additional protective clothing may be necessary.
- **Respiratory Protection:** If there is a risk of inhalation despite working in a fume hood, a respirator with an appropriate cartridge for organic vapors and acid gases should be used.

## Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from oxidizing agents and sources of ignition.
- Due to its volatility and odor, consider storing within a secondary container.

## Experimental Protocols: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **mercaptoacetone oxime** in a research setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **mercaptoacetone oxime**.

## Spill and Emergency Procedures

- **Small Spills:** For a small spill inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated absorbent in a sealed container for disposal. Decontaminate the area with a bleach solution.
- **Large Spills:** Evacuate the laboratory and notify the appropriate safety personnel immediately. Do not attempt to clean up a large spill without proper training and equipment.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Waste Disposal

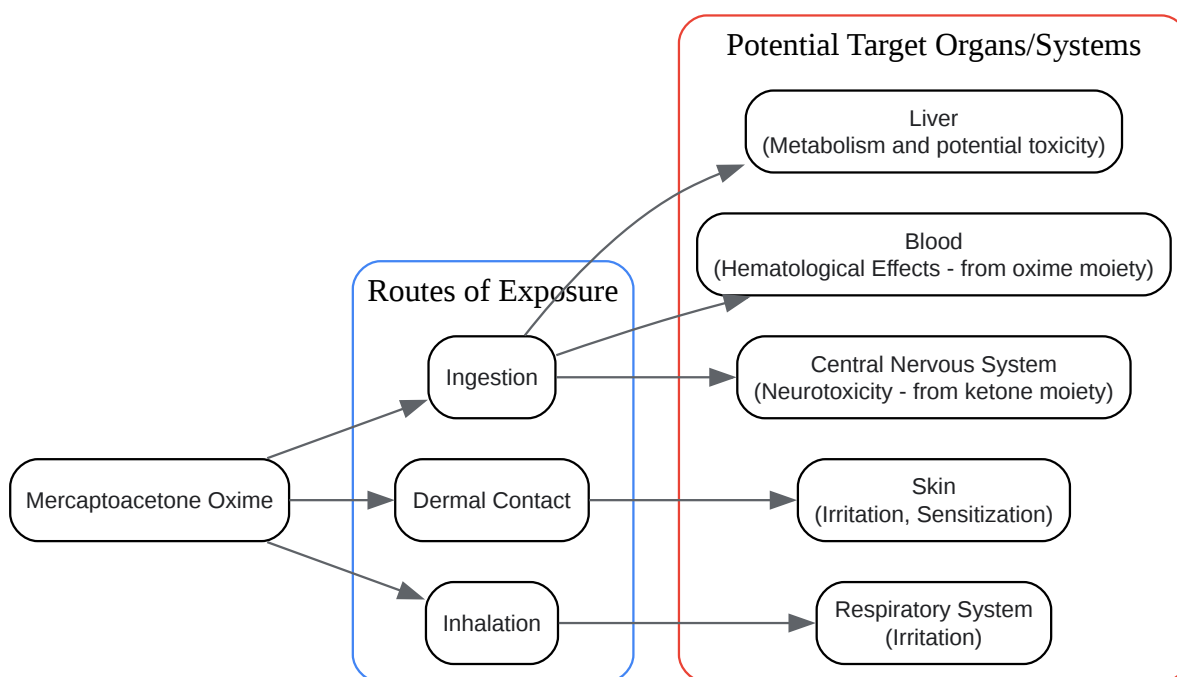
- All waste containing **mercaptoacetone oxime** should be collected in a designated, labeled hazardous waste container.
- Contaminated materials such as gloves, absorbent pads, and pipette tips should also be disposed of as hazardous waste.
- Glassware that has come into contact with the compound should be rinsed with a bleach solution in the fume hood before standard washing.<sup>[3]</sup>

## Potential Toxicity and Signaling Pathways (Inferred)

Specific toxicological data for **mercaptoacetone oxime** is not available. However, based on its constituent functional groups, potential mechanisms of toxicity can be inferred.

- Thiols: Can interfere with cellular respiration and enzyme function through their interaction with metal ions and disulfide bonds in proteins.
- Ketones: Some ketones can have narcotic effects at high concentrations and may cause irritation to the eyes, nose, and throat. Certain ketones are known to be neurotoxic.[4]
- Oximes: Some oximes can be skin sensitizers and may have hematological effects. For example, 2-butanone oxime has been shown to cause methemoglobinemia.[5]

The following diagram illustrates a hypothetical toxicity pathway, highlighting the potential for multi-organ effects.



[Click to download full resolution via product page](#)

Caption: Inferred potential toxicity pathways for **mercaptoacetone oxime**.

## Conclusion

While **mercaptoacetone oxime** holds promise as a research chemical, its handling requires a cautious and informed approach. The information presented in this guide, though inferred from related compounds, provides a robust framework for establishing safe laboratory practices. Researchers must adhere to these guidelines to minimize risks and ensure a safe working environment. It is strongly recommended that a comprehensive risk assessment be conducted before commencing any work with this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemistry.ucla.edu [chemistry.ucla.edu]
- 2. faculty.washington.edu [faculty.washington.edu]
- 3. How To [chem.rochester.edu]
- 4. Neurotoxic interactions of industrially used ketones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Mercaptoacetone Oxime: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065794#mercaptoacetone-oxime-safety-data-sheet-and-handling-precautions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)